

Safe handling and disposal procedures for (R)-4-(1-aminoethyl)phenol

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Compound of Interest

Compound Name: (R)-4-(1-aminoethyl)phenol

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Technical Support Center: (R)-4-(1-aminoethyl)phenol

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **(R)-4-(1-aminoethyl)phenol**.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-4-(1-aminoethyl)phenol** and what are its primary applications?

A: **(R)-4-(1-aminoethyl)phenol** is a chiral amine derivative used as an intermediate in the synthesis of various bioactive molecules, including pharmaceuticals and agrochemicals.^[1] Its specific structure is valuable in drug discovery and development.^[1]

Q2: What are the main hazards associated with **(R)-4-(1-aminoethyl)phenol**?

A: **(R)-4-(1-aminoethyl)phenol** is classified as a skin corrosive/irritant (Category 1B), causes serious eye damage/irritation (Category 1), and may cause respiratory irritation (Specific target organ toxicity, single exposure, Category 3).^[2] It is harmful if swallowed.^[3]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A: Wear protective gloves, protective clothing, eye protection, and face protection.^[2] A lab coat should be worn, and for situations with a splash risk, a butyl rubber or neoprene apron is

recommended.[4] All handling of this compound should be done in a chemical fume hood or other well-ventilated area.[2][4]

Q4: How should I store **(R)-4-(1-aminoethyl)phenol?**

A: Store in a well-ventilated place and keep the container tightly closed.[2] It should be stored locked up.[2] Some suppliers recommend storage at 0-8°C.[5] Keep away from incompatible materials such as acids and strong oxidizing agents.[2][6]

Q5: What should I do in case of accidental contact with the skin or eyes?

A: For skin contact, immediately take off all contaminated clothing and rinse the skin with water or shower.[2] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.[2] In both cases, immediate medical attention is required.[2]

Q6: How do I dispose of waste containing **(R)-4-(1-aminoethyl)phenol?**

A: Dispose of contents and container to an approved waste disposal plant.[2][7] Chemical waste generators must consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[2] Do not empty into drains.[2][7]

Troubleshooting Guides

Scenario 1: You've spilled a small amount of solid **(R)-4-(1-aminoethyl)phenol on the lab bench.**

- Immediate Action: Alert others in the vicinity. Evacuate the immediate area if necessary.
- Assess the Spill: Determine the extent of the spill and if you can clean it up safely.
- Wear Appropriate PPE: Ensure you are wearing gloves, a lab coat, and eye/face protection.
- Containment: Cover the spill with an absorbent material like sand or vermiculite to prevent it from spreading.

- Clean-up: Gently sweep up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[2] Avoid generating dust.[7]
- Decontamination: Clean the spill area with a suitable solvent (e.g., soap and water), collecting the cleaning materials for disposal as hazardous waste.
- Disposal: Dispose of the sealed container and cleaning materials according to your institution's hazardous waste procedures.

Scenario 2: You feel unwell after working with **(R)-4-(1-aminoethyl)phenol**.

- Immediate Action: Move to fresh air immediately.[2]
- Seek Medical Attention: If you feel unwell, call a poison center or doctor.[7] If breathing is difficult, provide artificial respiration.[2]
- Inform Supervisor: Notify your supervisor of the incident.
- Provide Information: Be prepared to provide the Safety Data Sheet (SDS) for **(R)-4-(1-aminoethyl)phenol** to medical personnel.[2]

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	[8]
Molecular Weight	137.18 g/mol	[8]
Appearance	White to off-white solid	[5]
Melting Point	160-162°C	[6]
Boiling Point	175-181°C at 8 mmHg	[6]
Solubility	Soluble in ethanol, slightly soluble in water.	[6]

Toxicological Data

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Irritation	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Note: This data is based on available safety data sheets and may not be exhaustive.[2][7]

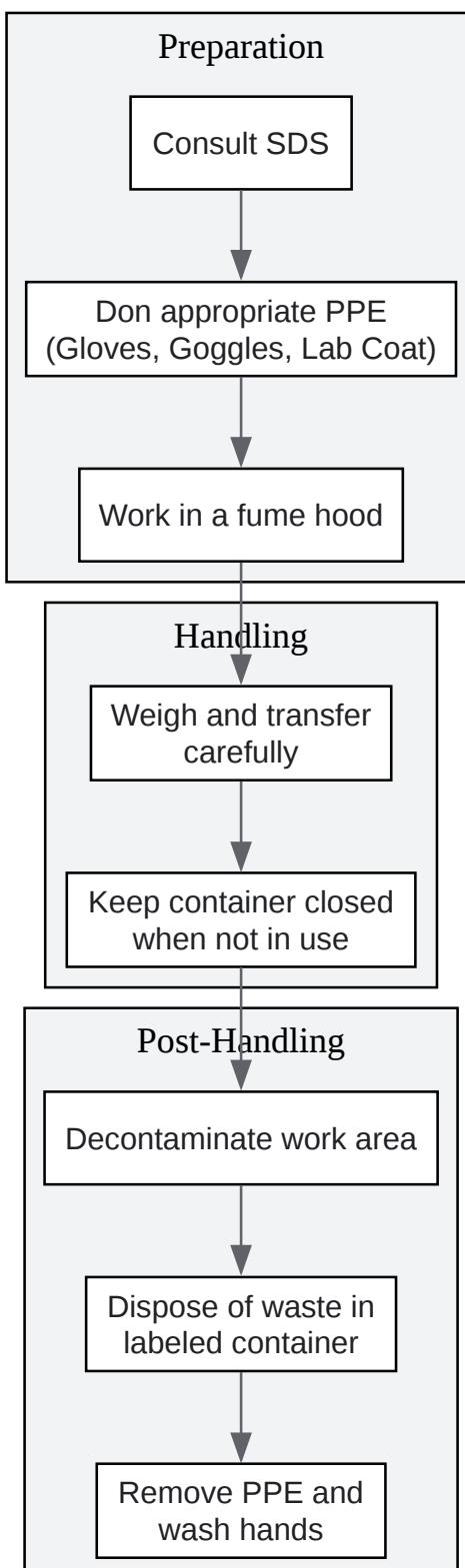
Experimental Protocols

Protocol 1: Small-Scale Spill Clean-up of Solid (R)-4-(1-aminoethyl)phenol

- Preparation:
 - Ensure a spill kit with appropriate absorbent material (e.g., sand, vermiculite), a scoop or brush, a dustpan, and a labeled hazardous waste container is readily available.
 - Don the required PPE: chemical-resistant gloves, safety goggles, face shield, and a lab coat.
- Procedure:
 - If the spill is in a fume hood, keep the sash at a safe working height. If on a benchtop, restrict access to the area.
 - Gently cover the solid spill with a generous amount of inert absorbent material.
 - Using a non-sparking scoop or brush, carefully collect the mixture and place it into the designated hazardous waste container. Avoid creating dust.
 - Wipe the spill area with a cloth dampened with a suitable solvent (e.g., water, followed by ethanol). Place the contaminated cloth in the waste container.
 - Seal the hazardous waste container.

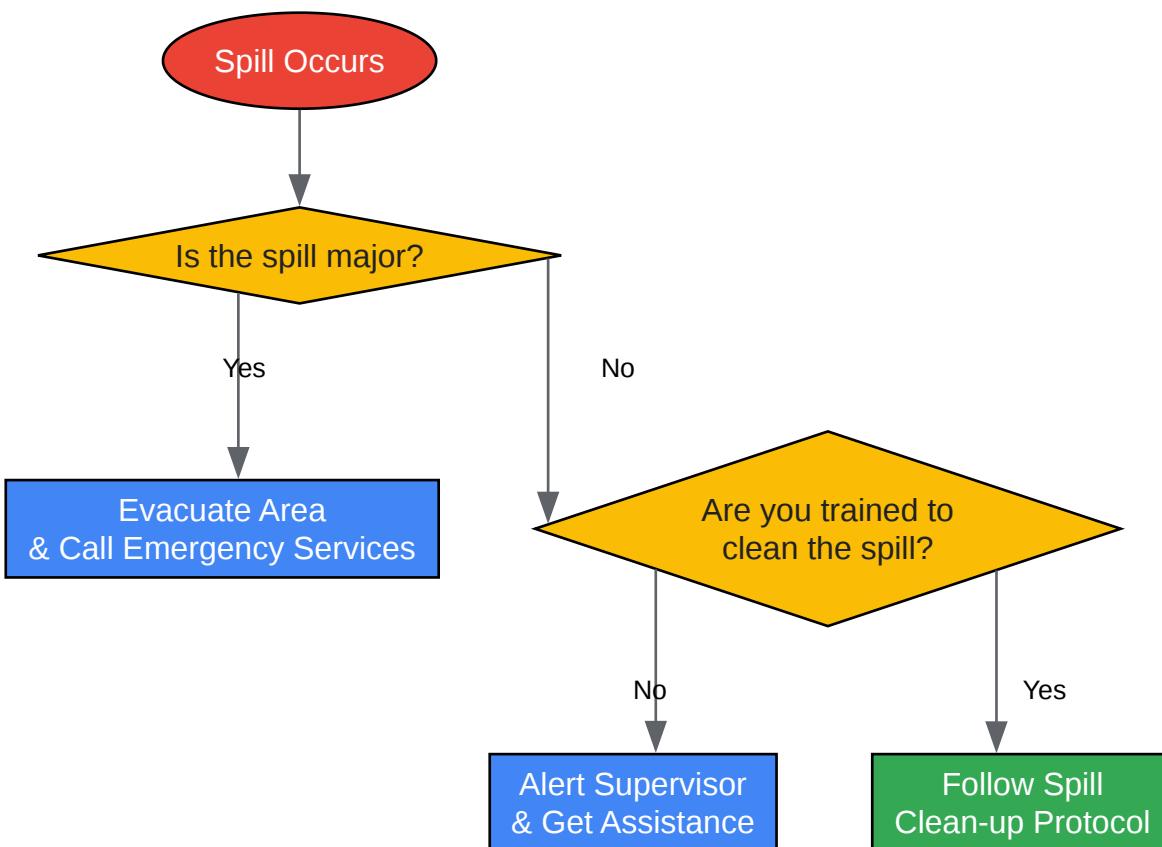
- Post-Clean-up:
 - Remove and dispose of PPE as hazardous waste.
 - Wash hands thoroughly with soap and water.
 - Document the spill and clean-up procedure according to your laboratory's protocols.

Visualizations



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Caption: Workflow for the safe handling of **(R)-4-(1-aminoethyl)phenol**.



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Caption: Decision tree for responding to a spill of **(R)-4-(1-aminoethyl)phenol**.

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